

Pevonedistat (MLN4924): Drug Profile

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Compound Focus: Pevonedistat

CAS No.: 905579-51-3

Cat. No.: S549055

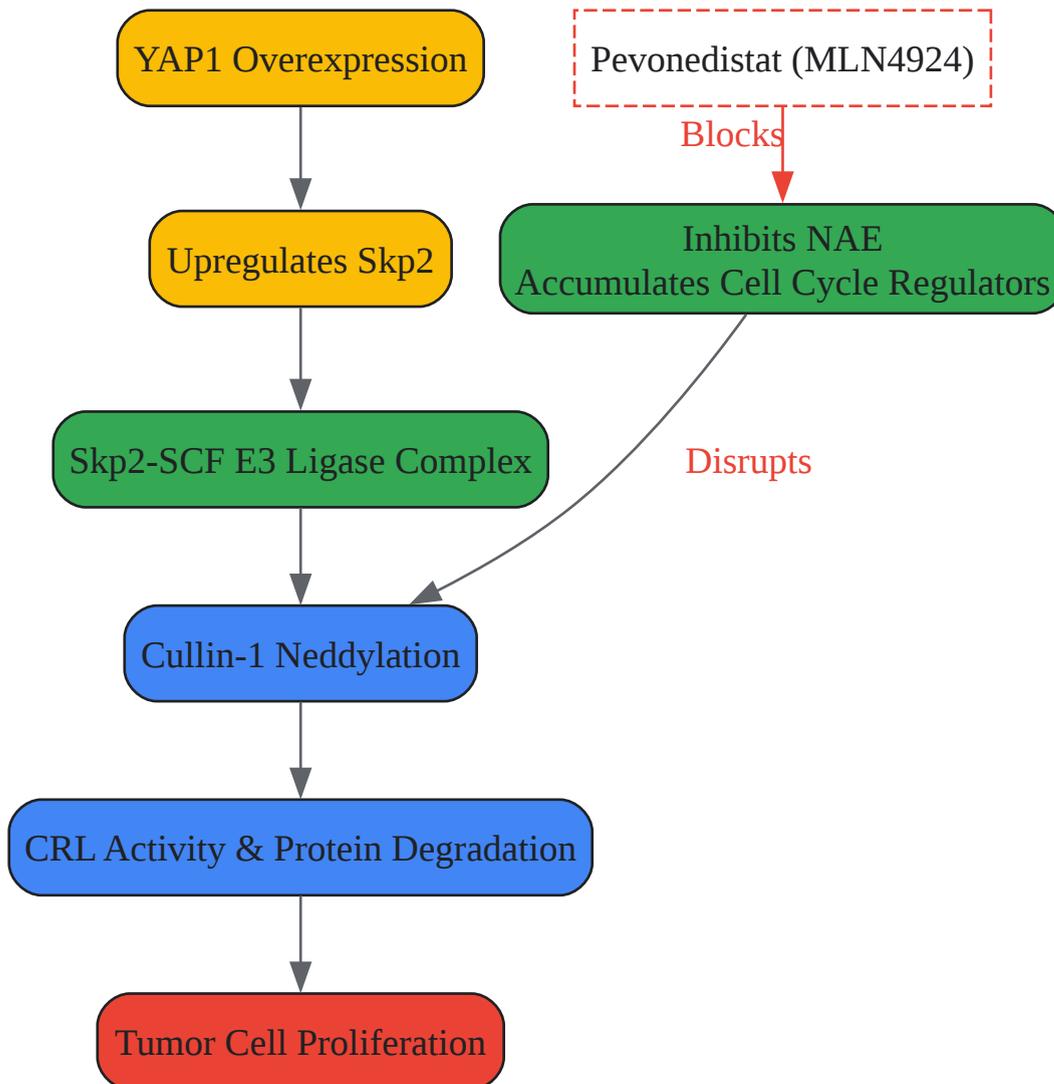
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The table below summarizes the core characteristics of **Pevonedistat** based on the search results.

Attribute	Description
Drug Name	Pevonedistat (also known as MLN4924) [1] [2]
Category	Small molecule inhibitor [2]
Primary Target	NEDD8-Activating Enzyme (NAE) [1] [2]
Mechanism of Action	Inhibits neddylation, a process critical for the activation of Cullin-RING Ligases (CRLs), leading to the accumulation of specific proteins that trigger cell cycle arrest and apoptosis [1] [2].
Molecular Weight	443.2 g/mol [1]
CAS Number	905579-51-3 [1]

A Novel Therapeutic Strategy: Targeting YAP-driven Cancers

A key 2022 integrative pan-cancer analysis proposed **Pevonedistat** as a potential therapeutic agent for cancers driven by the YAP oncogene [2]. The study revealed the following logical relationship and strategy:



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*Research-proposed pathway for targeting YAP-driven cancers with **Pevonedistat**.*

Key Findings from the Pan-Cancer Analysis

The study that proposed this strategy yielded several key quantitative findings, summarized below [2].

Analysis Type	Finding / Correlation	Implication
Differential Expression	YAP1 was generally overexpressed in a wide range of cancers (pan-cancers).	Establishes YAP1 as a relevant oncogene across multiple cancer types.
Prognostic Analysis	YAP1 overexpression was significantly related to poor prognosis in Pancreatic Adenocarcinoma (PAAD).	Highlights YAP1 as a potential prognostic marker.
Proliferation Correlation	YAP1 expression was positively correlated with the proliferation marker MKI67 in almost all cancer types analyzed.	Suggests a central role for YAP in driving tumor cell growth.
Drug Sensitivity Correlation	SKP2 expression was negatively correlated with MLN4924 IC50 values (i.e., higher SKP2 expression associated with greater drug sensitivity).	Identifies SKP2 expression as a potential predictive biomarker for Pevonedistat efficacy.

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References

1. MLN4924 (Pevonedistat) - Cell Signaling Technology [cellsignal.com]
2. An Integrative Pan-Cancer Analysis Revealing MLN4924 ... [frontiersin.org]

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